

IUPAC name and CAS number for 4-Methylcyclohexanecarboxylic acid

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Compound of Interest

Compound Name: 4-Methylcyclohexanecarboxylic acid

Cat. No.: B089276

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An In-depth Technical Guide to **4-Methylcyclohexanecarboxylic Acid**

Chemical Identity and Structure

4-Methylcyclohexanecarboxylic acid is a cyclic carboxylic acid characterized by a cyclohexane ring substituted with a methyl group at the 4-position and a carboxylic acid group at the 1-position.^[1] Its chemical formula is $C_8H_{14}O_2$ with a molecular weight of 142.20 g/mol .^{[1][2]} The standard IUPAC name for this compound is 4-methylcyclohexane-1-carboxylic acid.^{[1][2]} It is a compound of significant interest as an organic building block in the synthesis of more complex molecules, particularly in the pharmaceutical and cosmetic industries.^{[3][4]}

A critical structural feature of **4-methylcyclohexanecarboxylic acid** is the existence of geometric isomers (cis and trans) based on the orientation of the two substituent groups on the cyclohexane ring.^[1]

- Trans isomer: The methyl and carboxylic acid groups are on opposite sides of the ring's plane.
- Cis isomer: The methyl and carboxylic acid groups are on the same side of the ring's plane.
- Mixture: Commercial products are often available as a mixture of both cis and trans isomers.^[1]

The specific isomerism influences the compound's physical properties and applications. The CAS Registry Number, a unique identifier, varies depending on the isomeric form:

- Mixture of cis and trans: 4331-54-8[2][5][6]
- Cis isomer: 934-67-8[1]
- Trans isomer: 13064-83-0[1][7]

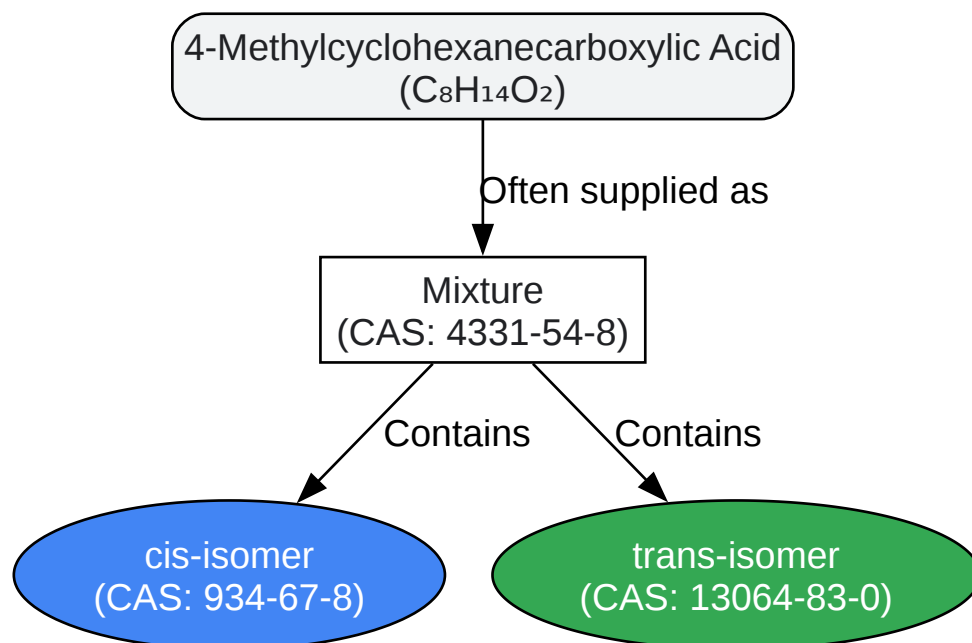
Quantitative Data Summary

The physical and chemical properties of **4-methylcyclohexanecarboxylic acid** can vary between its isomers and whether it is in a mixed state. The following table summarizes key quantitative data for the compound.

| Property | Value (Mixture of Isomers) | Value (trans-isomer) |
|-------------------|--|---|
| Molecular Formula | C ₈ H ₁₄ O ₂ [5][6] | C ₈ H ₁₄ O ₂ [7] |
| Molecular Weight | 142.20 g/mol [5] | 142.20 g/mol [7] |
| CAS Number | 4331-54-8[5][6] | 13064-83-0[7] |
| Appearance | Colorless liquid or oil[5] | White crystalline solid/powder[1][7] |
| Melting Point | 110 °C[5] | 109-111 °C[7][8] |
| Boiling Point | 134-136 °C at 15 mmHg[5] | Not specified |
| Density | 1.005 g/mL at 25 °C[5] | Not specified |
| Refractive Index | n _{20/D} 1.4598[5] | Not specified |
| pKa | 4.92 ± 0.10 (Predicted)[5] | Not specified |
| Solubility | Chloroform, DMSO, Methanol[5] | Not specified |

Isomerism and Structure

The stereochemistry of **4-methylcyclohexanecarboxylic acid** is fundamental to its chemical identity. The relationship between the different isomeric forms is a key consideration for synthesis and application development.



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Isomeric forms of **4-Methylcyclohexanecarboxylic acid**.

Experimental Protocols

A common and effective method for synthesizing **4-methylcyclohexanecarboxylic acid** is through the catalytic hydrogenation of p-toluic acid. This process involves the reduction of the aromatic ring to a cyclohexane ring.

Protocol: Synthesis via Hydrogenation of p-Toluic Acid[5][8]

Materials:

- p-Toluic acid (Substrate)
- Palladium-based catalyst (e.g., Pd/C) or other suitable hydrogenation catalyst (20 mg)
- Deionized water (Solvent, 5 mL)

- Hydrogen (H₂) gas
- Ethyl acetate (Extraction solvent)
- Ethanol (for catalyst washing)

Equipment:

- 25 mL stainless steel autoclave with a PTFE liner
- Magnetic stirrer and heating plate
- Gas chromatograph (GC) with a flame ionization detector (FID) for analysis
- Gas chromatograph-mass spectrometer (GC-MS) for structural confirmation
- Centrifuge

Procedure:

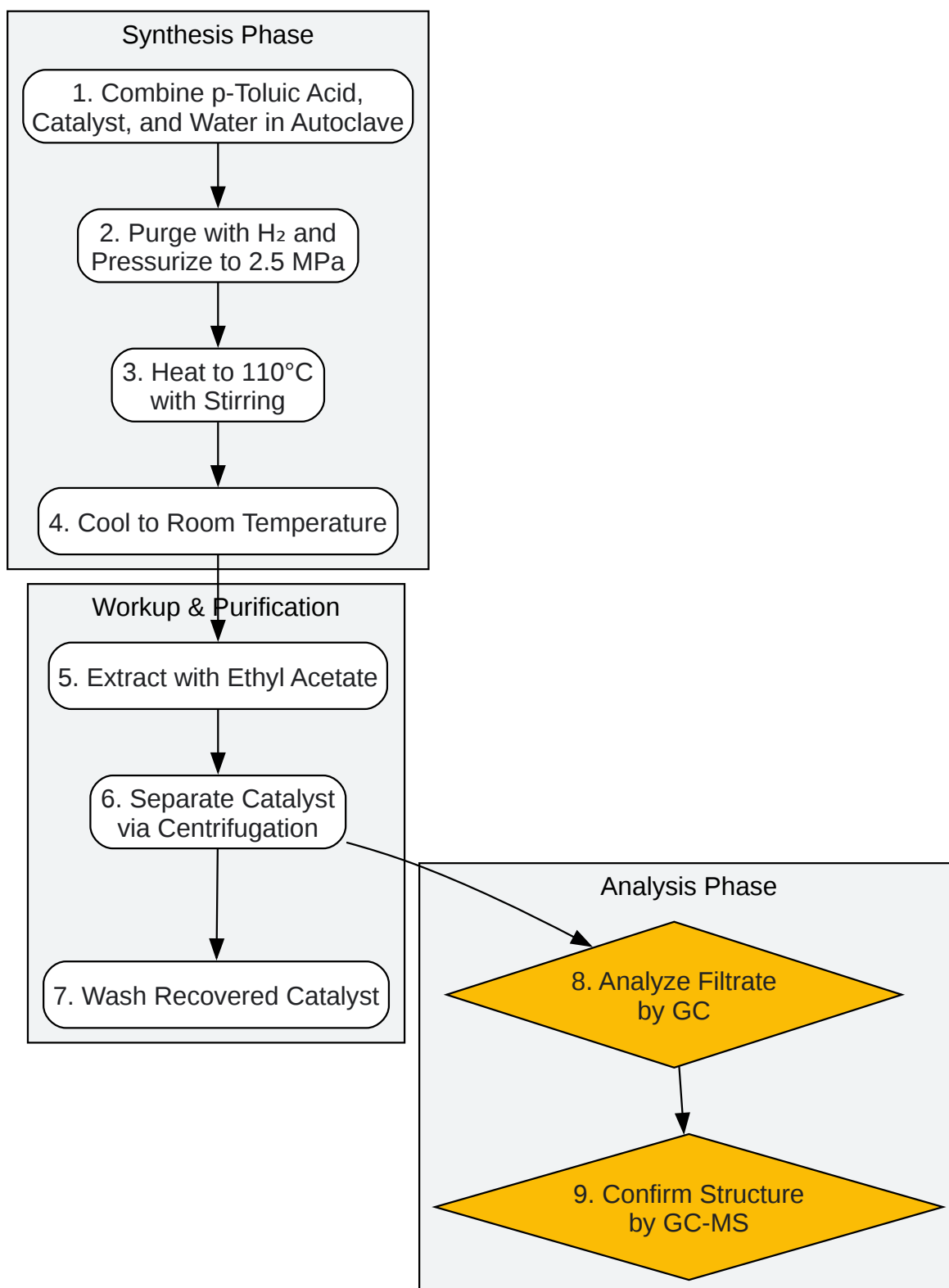
- **Reaction Setup:** Disperse 61 mg (0.5 mmol) of p-toluic acid and 20 mg of the catalyst in 5 mL of deionized water within the PTFE liner of the autoclave.
- **Sealing and Purging:** Seal the autoclave. Purge the air inside by flushing it with hydrogen gas.
- **Pressurization:** Pressurize the autoclave with hydrogen to 2.5 MPa.
- **Reaction Conditions:** Heat the reaction mixture to 110 °C while stirring magnetically at 1000 rpm. Maintain these conditions until the reaction is complete, which can be monitored by techniques such as thin-layer chromatography or by running trials of varying duration.
- **Cooling and Extraction:** Once the reaction is complete, cool the autoclave to room temperature. Transfer the reaction mixture and extract the product with ethyl acetate.
- **Catalyst Separation:** Separate the solid catalyst from the liquid mixture by centrifugation.

- **Catalyst Washing:** Wash the recovered catalyst sequentially with ethyl acetate, ethanol, and deionized water to remove any adsorbed product or impurities.
- **Product Analysis:** Analyze the filtrate (the ethyl acetate layer containing the product) using gas chromatography (GC) to determine purity and yield. Confirm the chemical structure of the product using GC-MS.

Visualization of Workflows and Applications

A. Experimental Workflow: Synthesis and Analysis

The following diagram outlines the key steps in the synthesis and subsequent analysis of **4-methylcyclohexanecarboxylic acid** as described in the protocol.

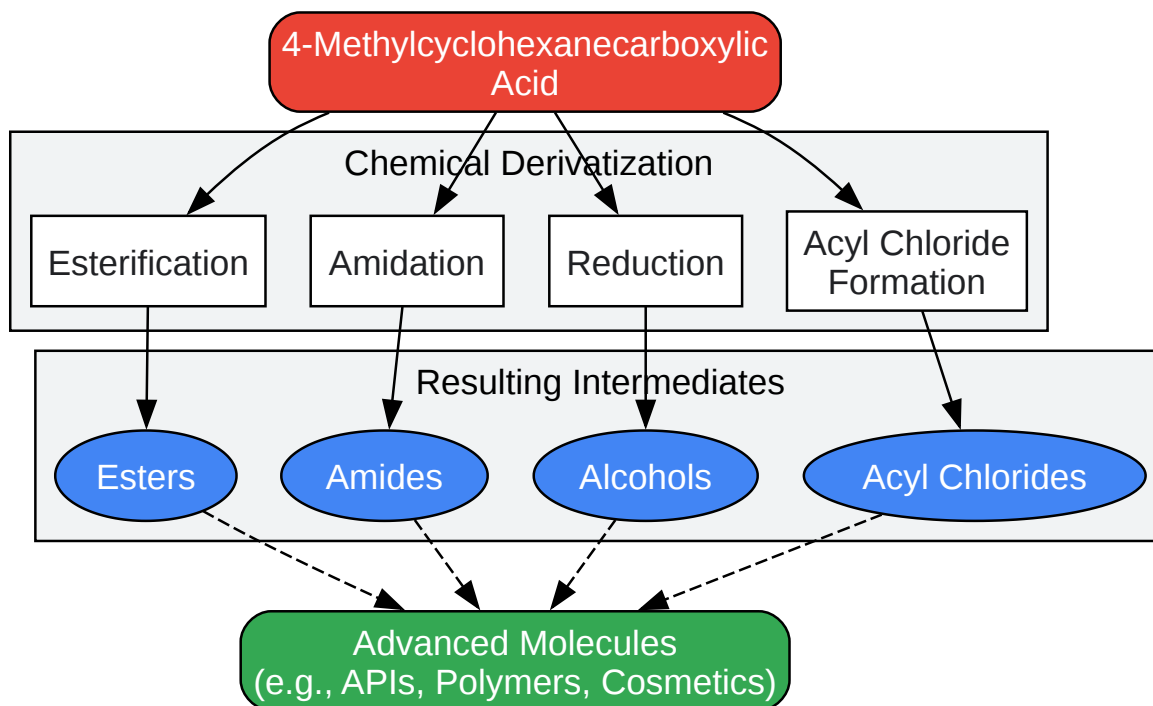


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Workflow for the synthesis of **4-Methylcyclohexanecarboxylic acid**.

B. Role in Chemical Synthesis

4-Methylcyclohexanecarboxylic acid is a versatile building block. Its carboxylic acid functional group can be readily converted into other functional groups (e.g., esters, amides, acid chlorides), making it a valuable precursor for creating more complex molecules with potential applications in pharmaceuticals and materials science.[3][5]



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Role as a building block in organic synthesis.

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